

Di-tert-butyl Azodicarboxylate (DBAD): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Di-tert-butyl azodicarboxylate*

Cat. No.: *B053519*

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Di-tert-butyl azodicarboxylate (DBAD), a versatile reagent in modern organic synthesis, is widely recognized for its critical role in a variety of chemical transformations. This guide provides a detailed overview of its properties, synthesis, applications, and the experimental protocols essential for its effective use in research and development, particularly within the pharmaceutical industry. Its CAS Number is 870-50-8.[\[1\]](#)[\[2\]](#)

Physicochemical and Safety Data

DBAD is a yellow crystalline solid that is insoluble in water but soluble in many common organic solvents.[\[3\]](#)[\[4\]](#) Unlike its liquid analogues, diethyl azodicarboxylate (DEAD) and diisopropyl azodicarboxylate (DIAD), DBAD's solid nature and the acid lability of its byproducts can offer advantages in product isolation and purification.[\[5\]](#)[\[6\]](#)

Table 1: Physicochemical Properties of **Di-tert-butyl Azodicarboxylate**

Property	Value	References
CAS Number	870-50-8	[1] [2]
Molecular Formula	C ₁₀ H ₁₈ N ₂ O ₄	[1]
Molecular Weight	230.26 g/mol	[2]
Appearance	Yellow crystals or crystalline powder	[3] [5]
Melting Point	89-92 °C	[2] [3]
EINECS Number	212-796-9	
Synonyms	DBAD, Di-tert-butyl azodiformate, Bis(1,1-dimethylethyl)azodicarboxylate	[2]
Solubility	Insoluble in water; Soluble in organic solvents like dichloromethane and ethyl acetate.	[1] [4]

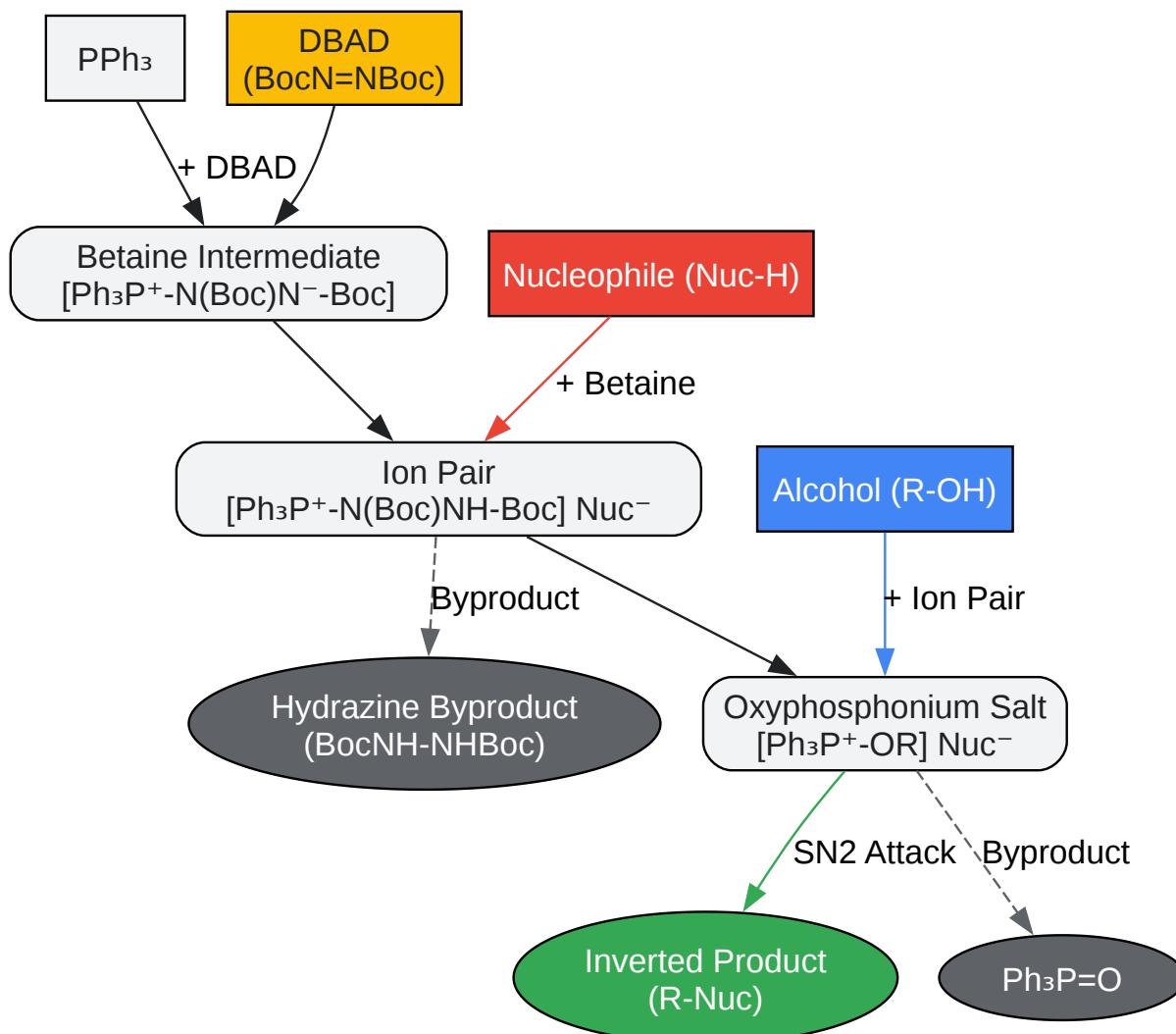
Table 2: Safety Information

Hazard Statement	Precautionary Statement	References
Harmful if inhaled. Causes skin and eye irritation. May damage fertility or the unborn child. Causes damage to organs.	Obtain special instructions before use. Do not handle until all safety precautions have been read and understood. Keep away from heat/sparks/open flames/hot surfaces. Keep container tightly closed. Do not breathe dust/fume/gas/mist/vapors/spray.	

Synthesis and Purification

While commercially available, DBAD can be prepared in the laboratory. A common synthetic route involves a two-step process. The first step is the preparation of di-tert-butyl hydrazodicarboxylate (di-tert-butylcarbazinecarboxylic acid), which is then oxidized to yield DBAD.^[3]

Synthesis of Di-tert-butyl Azodicarboxylate (DBAD)

Di-tert-butyl
hydrazodicarboxylateOxidation
(e.g., NBS or Br₂/Pyridine)Di-tert-butyl
Azodicarboxylate (DBAD)

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